

An In-depth Technical Guide to Cleavable Linkers in Antibody-Drug Conjugates

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Compound of Interest

Compound Name: TCO-PEG1-Val-Cit-PABC-PNP

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Introduction

Antibody-Drug Conjugates (ADCs) have emerged as a transformative class of targeted therapeutics in oncology, embodying the "magic bullet" concept by selectively delivering highly potent cytotoxic agents to cancer cells. This precision is achieved through the synergistic combination of a monoclonal antibody (mAb) with specificity for a tumor-associated antigen, a potent cytotoxic payload, and a chemical linker that connects the two. The linker is a critical determinant of the ADC's therapeutic index, dictating its stability in circulation, the mechanism of payload release, and ultimately, its efficacy and safety.^[1]

Cleavable linkers are a sophisticated class of linkers designed to be stable in the systemic circulation and to undergo specific cleavage to release the cytotoxic payload in the tumor microenvironment or within the target cancer cell.^{[2][3]} This targeted release mechanism is paramount for maximizing on-target efficacy while minimizing off-target toxicities.^[1] This technical guide provides a comprehensive overview of the core principles of cleavable linkers used in ADCs, delving into their classification, mechanisms of action, comparative quantitative data, and detailed experimental protocols for their evaluation.

Core Principles of Cleavable Linkers

The ideal cleavable linker possesses a delicate balance of properties: it must be sufficiently stable in the bloodstream to prevent premature payload release, yet labile enough to ensure efficient cleavage and payload delivery at the target site.^{[4][5]} The design of cleavable linkers leverages the unique physiological and biochemical differences between the systemic circulation and the tumor microenvironment or the intracellular compartments of cancer cells.^[3] These differences provide the stimuli for linker cleavage.

There are three primary categories of cleavable linkers based on their mechanism of cleavage:

- **Protease-Sensitive Linkers:** These linkers are designed to be cleaved by proteases, such as cathepsins, which are highly expressed in the lysosomes of cancer cells.^[1]
- **pH-Sensitive Linkers:** These linkers exploit the acidic environment of endosomes (pH 5.5-6.0) and lysosomes (pH 4.5-5.0) to trigger payload release.^{[6][7]}
- **Glutathione-Sensitive Linkers:** These linkers are cleaved in the presence of high concentrations of reducing agents, such as glutathione (GSH), found in the intracellular environment.^{[8][9]}

Types of Cleavable Linkers and Their Mechanisms of Action

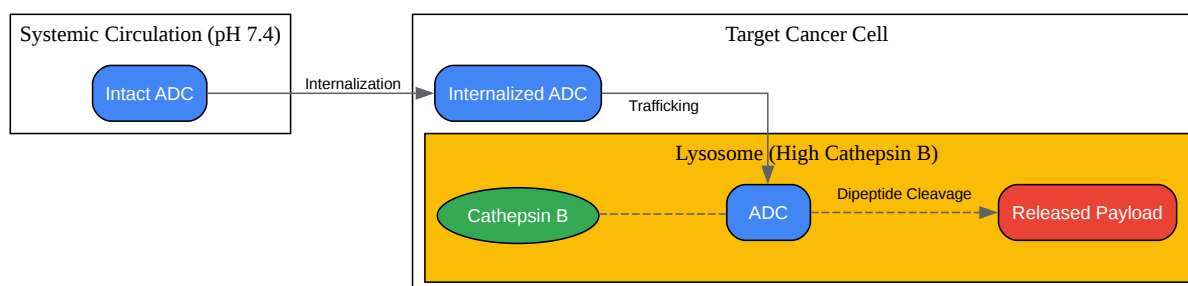
Protease-Sensitive Linkers

Protease-sensitive linkers are among the most widely used cleavable linkers in ADC development. They typically incorporate a dipeptide sequence that serves as a substrate for lysosomal proteases like cathepsin B.^{[1][10]}

Mechanism of Action: Upon binding to its target antigen on the cancer cell surface, the ADC is internalized via endocytosis and trafficked to the lysosome.^[11] Within the lysosome, the high concentration of cathepsin B recognizes and cleaves the dipeptide linker, releasing the payload. A self-immolative spacer, such as p-aminobenzyl carbamate (PABC), is often incorporated to ensure the efficient release of an unmodified payload.^[7]

Common Dipeptide Linkers:

- Valine-Citrulline (Val-Cit or vc): This is the most common dipeptide linker, demonstrating high stability in plasma and efficient cleavage by cathepsin B.[10][12]
- Valine-Alanine (Val-Ala or va): Another frequently used dipeptide linker with similar properties to Val-Cit.[13]



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Mechanism of Protease-Sensitive Linker Cleavage

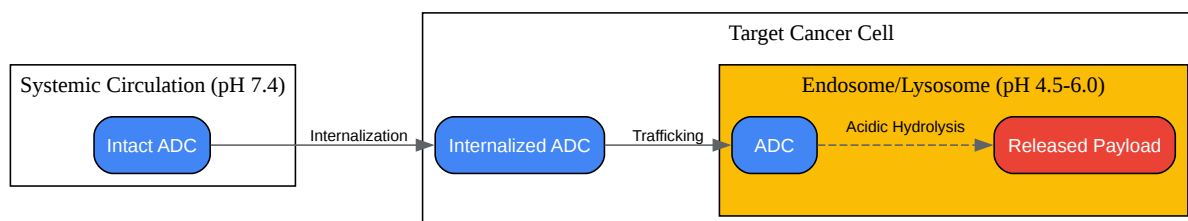
pH-Sensitive Linkers

pH-sensitive linkers, also known as acid-labile linkers, are designed to be stable at the neutral pH of blood (pH 7.4) but hydrolyze in the acidic environment of endosomes and lysosomes.[14]

Mechanism of Action: Following internalization, the ADC is exposed to the progressively decreasing pH of the endo-lysosomal pathway. This acidic environment catalyzes the hydrolysis of the linker, leading to the release of the cytotoxic payload.[7]

Common pH-Sensitive Linkers:

- Hydrazones: These are one of the most common types of acid-labile linkers.[15][16]
- Carbonates: Another class of linkers that exhibit pH-dependent hydrolysis.[17]
- cis-Aconityl: Used in earlier ADC designs.[7]



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Mechanism of pH-Sensitive Linker Cleavage

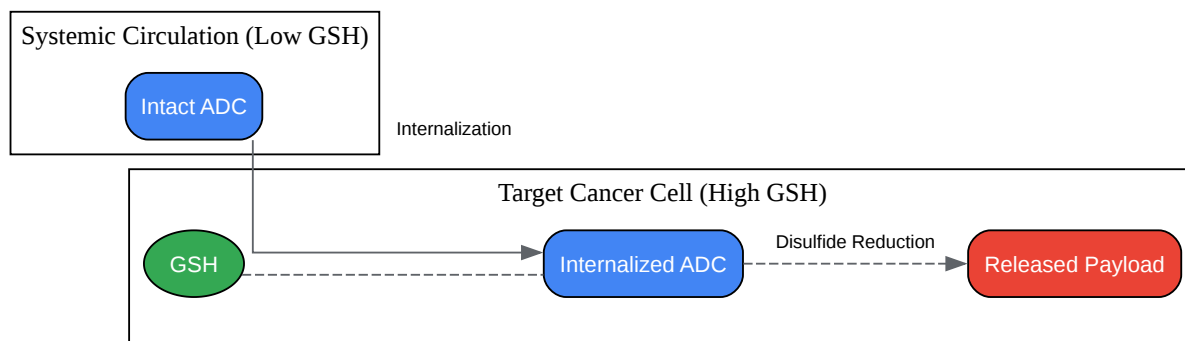
Glutathione-Sensitive Linkers

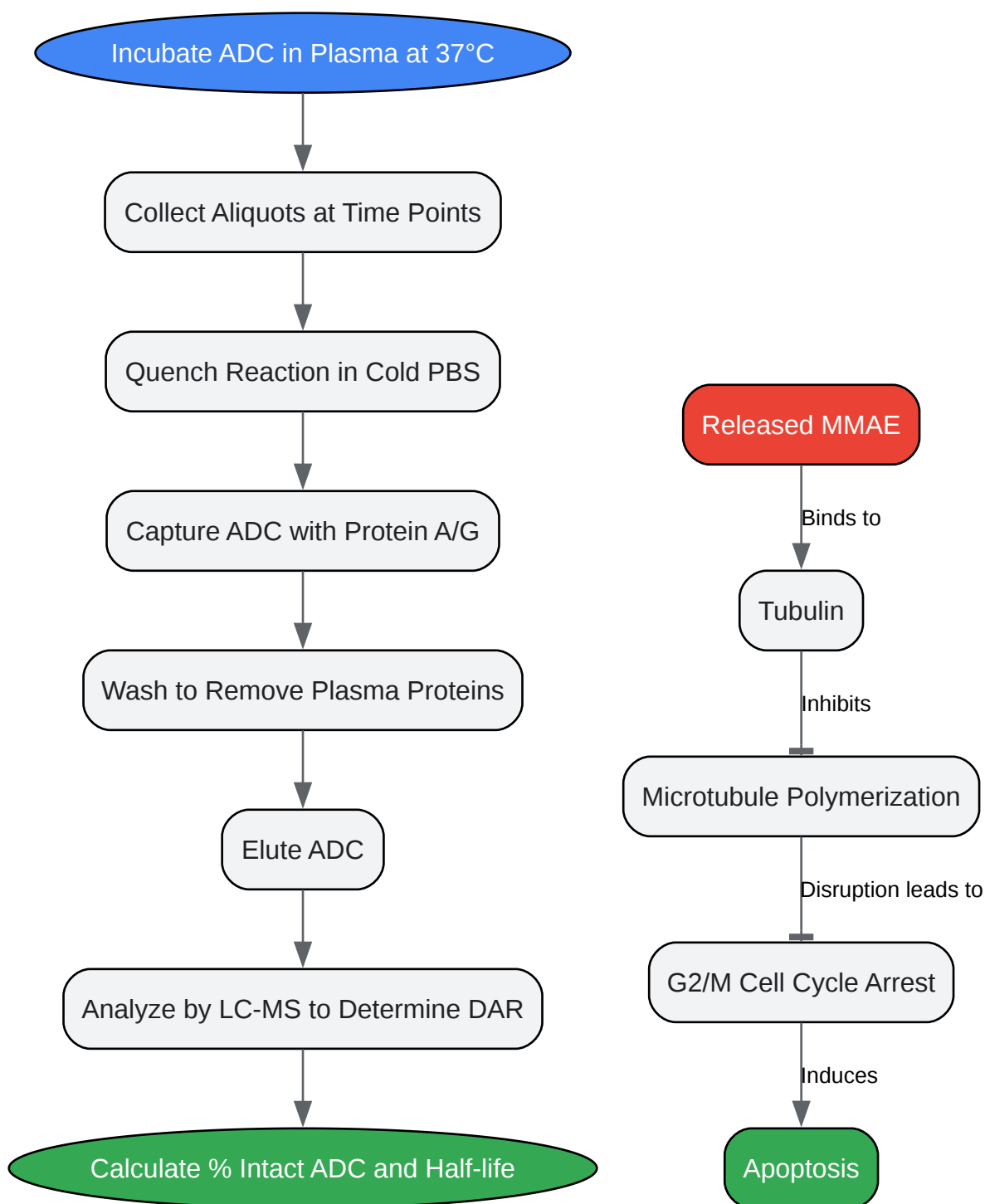
Glutathione-sensitive linkers rely on the significant difference in the concentration of the reducing agent glutathione (GSH) between the extracellular and intracellular environments. The intracellular concentration of GSH (1-10 mM) is substantially higher than in the plasma (~2 μ M). [8]

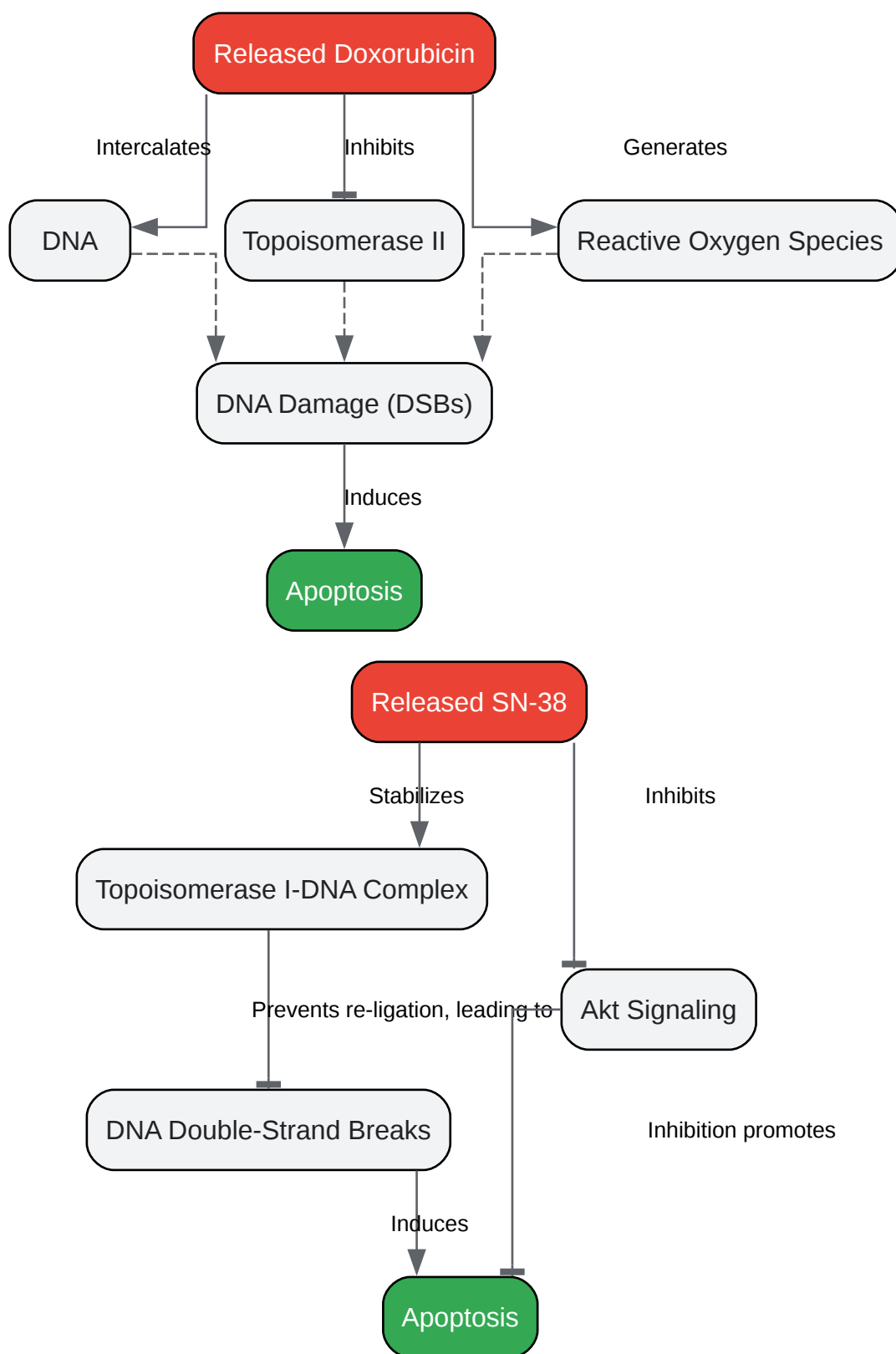
Mechanism of Action: ADCs with disulfide-based linkers remain stable in the oxidizing environment of the bloodstream. Upon internalization into the cancer cell, the high intracellular concentration of GSH reduces the disulfide bond, leading to the cleavage of the linker and release of the payload. [9]

Common Glutathione-Sensitive Linkers:

- **Disulfide Bonds:** These are the primary type of glutathione-sensitive linkers. The steric hindrance around the disulfide bond can be modified to tune the cleavage rate. [18]







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